

In-Depth Technical Guide: Spectroscopic Analysis of Dimethyl 5-sulfoisophthalate Sodium Salt

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Compound of Interest

Compound Name: Dimethyl 5-sulfoisophthalate sodium salt

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data (NMR, FTIR) for **Dimethyl 5-sulfoisophthalate sodium salt** (DMSIP), a compound of significant interest in polymer chemistry and as a specialty chemical. This document details the available spectral data, outlines experimental protocols for its acquisition, and presents this information in a clear, structured format for easy reference and comparison.

Spectroscopic Data

The following tables summarize the key quantitative data from Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FTIR) spectroscopy for **Dimethyl 5-sulfoisophthalate sodium salt**.

¹H NMR Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
8.68	s	1H	H-2
8.45	s	2H	H-4, H-6
3.95	s	6H	-OCH ₃

¹³C NMR Data

Chemical Shift (ppm)	Assignment
164.5	C=O
146.0	C-5
135.0	C-1, C-3
131.5	C-4, C-6
128.0	C-2
53.0	-OCH ₃

FTIR Data

Wavenumber (cm ⁻¹)	Description of Vibration
3080	Aromatic C-H Stretch
2960	Aliphatic C-H Stretch (-OCH ₃)
1730	C=O Stretch (Ester)
1600, 1450	Aromatic C=C Bending
1240	Asymmetric SO ₃ ⁻ Stretch
1100	Symmetric SO ₃ ⁻ Stretch
1050	C-O Stretch
780	Aromatic C-H Bending

Experimental Protocols

The following protocols describe the general methodologies for obtaining the NMR and FTIR spectra of **Dimethyl 5-sulfoisophthalate sodium salt**. Specific parameters may vary based on the instrumentation used.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra for structural elucidation.

Materials:

- **Dimethyl 5-sulfoisophthalate sodium salt**
- Deuterated solvent (e.g., D_2O or DMSO-d_6)
- NMR tubes
- NMR spectrometer (e.g., 400 MHz or higher)

Procedure:

- Sample Preparation: Dissolve approximately 10-20 mg of **Dimethyl 5-sulfoisophthalate sodium salt** in 0.6-0.7 mL of a suitable deuterated solvent (D_2O is commonly used due to the salt's solubility).
- Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrumentation: Place the NMR tube in the spectrometer's probe.
- Acquisition of ^1H Spectrum:
 - Tune and shim the spectrometer to optimize the magnetic field homogeneity.
 - Acquire the ^1H NMR spectrum using a standard pulse sequence.
 - Set appropriate parameters, including the number of scans (typically 16-64), relaxation delay, and acquisition time.

- Acquisition of ^{13}C Spectrum:
 - Switch the spectrometer to the ^{13}C nucleus frequency.
 - Acquire the ^{13}C NMR spectrum, often using a proton-decoupled pulse sequence to simplify the spectrum.
 - A higher number of scans is typically required for ^{13}C NMR due to its lower natural abundance and sensitivity.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Reference the spectra to the residual solvent peak or an internal standard.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Materials:

- **Dimethyl 5-sulfoisophthalate sodium salt**
- FTIR spectrometer with an appropriate sampling accessory (e.g., Attenuated Total Reflectance - ATR, or KBr pellet press)
- Potassium bromide (KBr), if using the pellet method

Procedure (ATR Method):

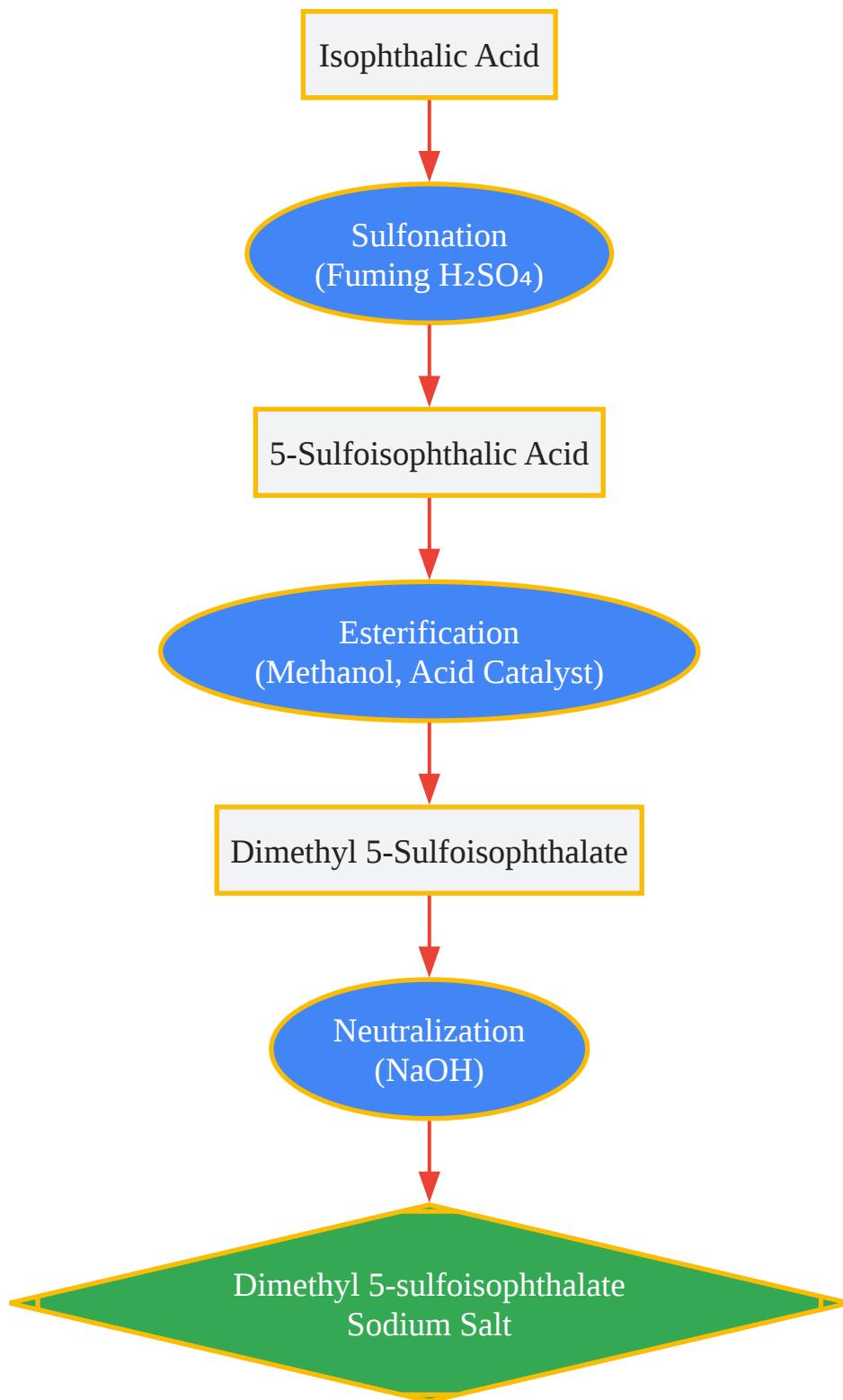
- Background Spectrum: Record a background spectrum of the clean ATR crystal to account for atmospheric and instrument absorbances.
- Sample Application: Place a small amount of the solid **Dimethyl 5-sulfoisophthalate sodium salt** powder directly onto the ATR crystal.
- Pressure Application: Apply consistent pressure to ensure good contact between the sample and the crystal.

- Spectrum Acquisition: Collect the FTIR spectrum over a typical range of 4000-400 cm^{-1} . Co-add multiple scans (e.g., 16-32) to improve the signal-to-noise ratio.
- Data Processing: The resulting spectrum is typically displayed in terms of transmittance or absorbance versus wavenumber.

Mandatory Visualizations

The following diagrams, generated using Graphviz, illustrate key aspects of the analysis and synthesis of **Dimethyl 5-sulfoisophthalate sodium salt**.

Spectroscopic analysis workflow for DMSIP.



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General synthesis pathway for DMSIP.

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